

Spectroscopic data of 4-nonyl-cyclohexanecarboxylic acid

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Compound of Interest

Compound Name: *Cyclohexanecarboxylic acid, 4-nonyl-*

CAS No.: 101564-26-5

Cat. No.: B025163

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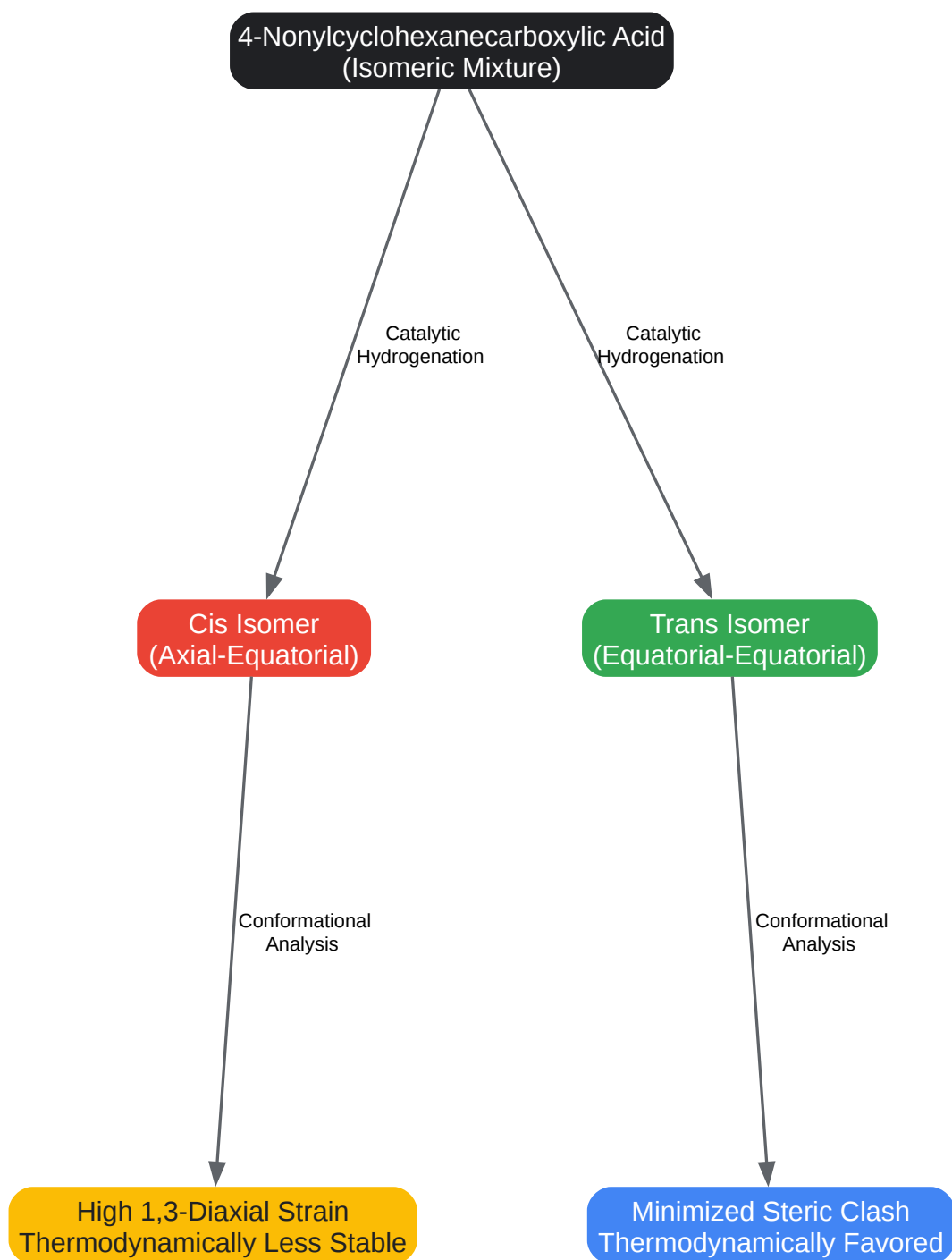
An in-depth structural and spectroscopic analysis of 4-nonylcyclohexanecarboxylic acid requires a fundamental understanding of its stereochemistry, electronic environment, and molecular dynamics. This guide synthesizes theoretical causality with field-proven analytical workflows to provide researchers and drug development professionals with a robust framework for characterizing this versatile aliphatic building block.

Chemical Identity & Conformational Causality

4-nonylcyclohexanecarboxylic acid is a saturated, lipophilic molecule consisting of a cyclohexane ring substituted with a nine-carbon aliphatic chain and a carboxylic acid moiety^[1]. The physical and chemical behavior of this compound is entirely dictated by the spatial orientation of these substituents.

When synthesized via the catalytic hydrogenation of 4-nonylbenzoic acid, the reaction yields a mixture of cis and trans isomers^[1]. However, the trans isomer acts as the thermodynamic sink. In the trans configuration, the cyclohexane ring adopts a chair conformation where both the bulky nonyl group and the carboxylic acid group occupy equatorial positions. This arrangement

eliminates the severe 1,3-diaxial steric clashes that plague the cis isomer (where one group is forced into an axial position), thereby minimizing the overall strain energy of the system[2].



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Figure 1: Stereochemical logic dictating the thermodynamic stability of the compound's isomers.

Table 1: Physicochemical Properties

Property	Value	Causality / Significance
Chemical Name	4-Nonylcyclohexanecarboxylic acid	Core scaffold for liquid crystals and lipid-based drug delivery.
CAS Number	101564-26-5	Unique registry identifier for procurement and safety tracking.
Molecular Formula	C16H30O2	High carbon-to-oxygen ratio indicates extreme lipophilicity.

| Molecular Weight | 254.41 g/mol | Falls within the optimal range for small-molecule building blocks. |

Spectroscopic Fingerprinting & Data Interpretation

To unequivocally confirm the identity and purity of 4-nonylcyclohexanecarboxylic acid, an orthogonal analytical approach utilizing Nuclear Magnetic Resonance (NMR), Fourier Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS) is required[1].

Nuclear Magnetic Resonance (NMR)

The ^1H NMR spectrum provides a direct map of the molecule's structural connectivity. The most diagnostic signal is the proton situated on the carbon alpha to the carboxylic acid group. In the thermodynamically favored trans isomer, this proton occupies an axial position. Consequently, it couples with two adjacent axial protons (large coupling constant,

Hz) and two adjacent equatorial protons (small coupling constant,

Hz), resulting in a distinct triplet of triplets (tt) at approximately 2.07 ppm[3].

Table 2: Extrapolated ^1H NMR Assignments (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Logic
11.0 - 12.0	Broad singlet	1H	-COOH	Highly deshielded due to electronegative oxygens and H-bonding.

| 2.07 | Triplet of triplets (tt) | 1H | Ring -CH- (α to COOH) |

H_z confirms the axial position of the proton[3]. | | 1.75 - 1.95 | Multiplet | 4H | Ring -CH₂- (equatorial) | Equatorial protons are generally more deshielded than axial protons. | | 1.10 - 1.45 | Multiplet | 19H | Ring -CH₂- (axial) + Nonyl -CH₂- | Overlapping signals of the aliphatic chain and shielded axial protons. | | 0.88 | Triplet (t) | 3H | Terminal -CH₃ |

H_z splitting caused by the adjacent -CH₂- of the nonyl chain[4]. |

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR is utilized to probe the functional groups. Because carboxylic acids readily form intermolecular hydrogen bonds, they exist primarily as dimers in non-polar environments or solid states. This dimerization lowers the bond order of the carbonyl group, shifting the C=O stretching frequency downward to a sharp, intense band at 1710 cm^{-1} [1].

Table 3: Key FTIR Vibrational Frequencies

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Diagnostic Significance
2500 - 3300	O-H stretch	Strong, Broad	Broadening is a direct result of intermolecular hydrogen bonding[1].
2850 - 2950	C-H stretch (sp ³)	Strong	Confirms the extensive aliphatic nonyl chain and cyclohexane ring.

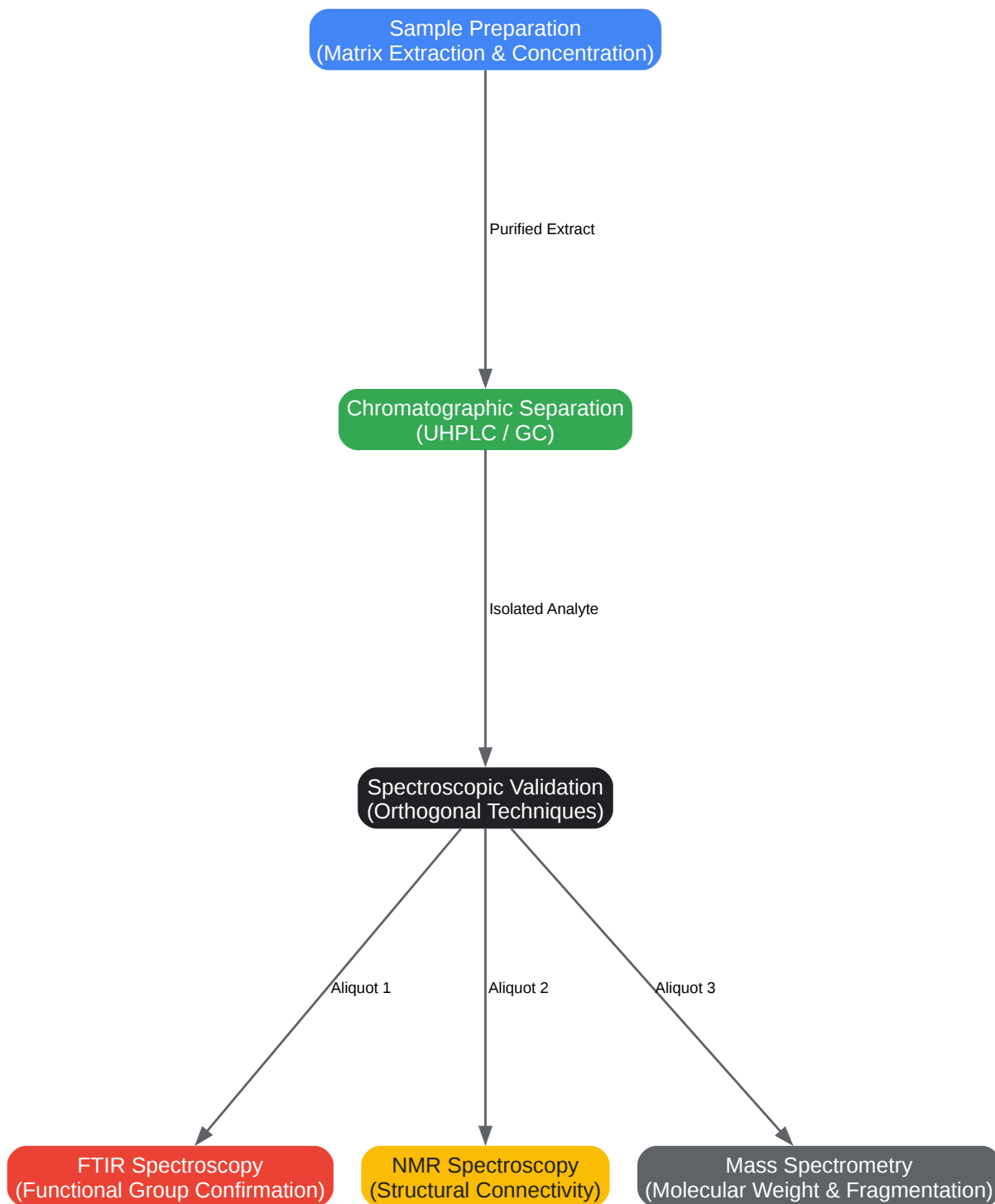
| 1710 | C=O stretch | Strong, Sharp | Characteristic of a saturated aliphatic carboxylic acid dimer[1]. |

Mass Spectrometry (MS)

For mass determination, Electrospray Ionization (ESI) is the preferred soft ionization technique. Because the carboxylic acid moiety readily donates a proton, the molecule is best analyzed in negative ion mode, yielding a prominent deprotonated molecular ion[M-H]⁻ at m/z 253.4[1].

Self-Validating Experimental Protocols

The following workflows are designed not just to generate data, but to continuously prove the validity of the data being generated.



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Figure 2: Self-validating analytical workflow for the isolation and spectroscopic characterization of the analyte.

Protocol A: High-Resolution ^1H NMR Acquisition

Objective: Obtain a structurally definitive ^1H NMR spectrum while ensuring absolute magnetic field homogeneity.

- **Sample Preparation:** Dissolve 15-20 mg of the purified 4-nonylcyclohexanecarboxylic acid in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference standard. Transfer to a high-quality 5 mm NMR tube.
- **Instrument Tuning & Matching:** Insert the sample into a 400 MHz (or higher) NMR spectrometer.
 - **Self-Validation Checkpoint:** Execute automated tuning and matching (ATM) to the ^1H frequency. The resulting tuning curve must display a deep, perfectly centered dip at the target frequency, proving optimal radiofrequency power transfer to the specific dielectric environment of the sample.
- **Locking and Shimming:** Lock the magnetic field to the deuterium signal of the CDCl_3 solvent. Perform gradient shimming (e.g., TopShim).
 - **Self-Validation Checkpoint:** Measure the Full Width at Half Maximum (FWHM) of the TMS internal standard peak. Proceed to acquisition only if the FWHM is < 1.0 Hz. A broader peak indicates poor magnetic field homogeneity, which will obscure the critical Hz axial-equatorial coupling of the alpha proton^[3].
- **Acquisition & Processing:** Acquire the 1D ^1H spectrum using a standard 30° pulse sequence (zg30) with 32 scans, a relaxation delay (D1) of 2 seconds, and an acquisition time of ~3 seconds. Apply a 0.3 Hz exponential line broadening function, Fourier transform, phase correct, and set the TMS peak to exactly 0.00 ppm.

Protocol B: ESI-MS Mass Determination

Objective: Confirm the exact mass of the compound using a soft ionization technique.

- Sample Preparation: Dilute the analyte to a final concentration of 2 µg/mL in a solution of 50:50 Methanol:Water containing 0.1% Formic Acid. The formic acid acts as a proton source/sink to facilitate ionization.
- Instrument Calibration: Introduce a standard tuning mix (e.g., Agilent ESI-L) into the mass spectrometer.
 - Self-Validation Checkpoint: Calibrate the mass axis in negative ion mode. The system is validated and ready for use only if the mass error for the known calibrant peaks is < 5 ppm across the m/z 100-1000 range.
- Ion Source Optimization: Set the Electrospray Ionization (ESI) source to negative mode[1]. Optimize the capillary voltage to ~3.5 kV and the drying gas temperature to 300°C to ensure rapid droplet desolvation without thermally degrading the analyte.
- Acquisition & Interpretation: Inject 5 µL of the sample via flow injection analysis (FIA). Extract the ion chromatogram for the expected[M-H]⁻ ion at m/z 253.4.
 - Self-Validation Checkpoint: Analyze the isotopic envelope of the m/z 253.4 peak. Confirm that the M+1 peak has a relative abundance of approximately 17.5%, which perfectly mathematically correlates to the natural abundance of ¹³C distributed across the 16 carbon atoms of the molecule.

References

1.1 2. 4 3.2 4.3

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